

Personal protective equipment for handling Hexyl acetate

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Compound of Interest

Compound Name: Hexyl acetate

Cat. No.: B3431046

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Essential Safety and Handling Guide for Hexyl Acetate

For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount. This guide provides essential, immediate safety and logistical information for handling **Hexyl Acetate**, including detailed operational and disposal plans to foster a secure research environment.

Physicochemical and Toxicological Data

Understanding the properties of **Hexyl Acetate** is the first step toward safe handling. The following tables summarize key quantitative data.

Physical and Chemical Properties	Value
CAS Number	142-92-7
Molecular Weight	144.21 g/mol
Appearance	Colorless liquid[1]
Odor	Mild, sweet, fruity odor[1][2][3]
Boiling Point	168 - 170 °C[4]
Melting Point	-80 °C[4]
Flash Point	58 °C (136.4 °F)[4]
Auto-ignition Temperature	242 °C[4]
Density	0.87 g/cm ³ at 25 °C
Solubility	Insoluble in water; very soluble in alcohols and ethers[1][2]
Vapor Density	Heavier than air[5][6]

Toxicological Data	Value
Acute Oral Toxicity (LD50, rat)	41,500 uL/kg[7]
Acute Dermal Toxicity (LD50, rabbit)	>5 g/kg[7]
Eye Irritation (rabbit)	Mild irritant[7]
Skin Irritation (rabbit)	Mild irritant[7]

Personal Protective Equipment (PPE)

The appropriate selection and use of PPE are critical to minimize exposure risks.

PPE Category	Specifications
Eye/Face Protection	Safety goggles with side protection.[4][6]
Hand Protection	Chemically resistant gloves (e.g., Nitrile rubber), tested according to EN 374.[4][8]
Skin and Body Protection	Protective clothing that is impervious, flame-retardant, and antistatic.[8]
Respiratory Protection	Required when vapors are generated. Use a NIOSH/MSHA approved respirator if exposure limits are exceeded.[7][8]

Experimental Protocols: Safe Handling and Storage

Adherence to standardized procedures is essential for maintaining a safe laboratory environment.

Receiving and Storage:

- Upon receipt, inspect containers for damage or leaks.
- Store in a cool, dry, and well-ventilated place.[8][9]
- Keep containers tightly closed and upright to prevent leakage.[8][9]
- Store away from heat, sparks, open flames, and other ignition sources.[4][9] No smoking in storage areas.[4][5][8][9][10]
- Ground and bond containers and receiving equipment to prevent static discharge.[9]
- Store separately from incompatible materials such as strong oxidizing agents, alkalis, and acids.[3][4]

Handling and Use:

- Work in a well-ventilated area, preferably under a chemical fume hood.[4][7][8]

- Use non-sparking tools and explosion-proof equipment.[7][9]
- Avoid contact with skin, eyes, and clothing.[4][5][6][7][8] Do not breathe vapors or mist.[4][5][6][8]
- Wash hands thoroughly after handling, before breaks, and at the end of the workday.[4][8]
- Do not eat, drink, or smoke when using this product.[4][5]

Emergency Procedures

Immediate and appropriate response to incidents can significantly mitigate harm.

First Aid Measures:

- Inhalation: Move the person to fresh air and keep them comfortable for breathing.[10] If you feel unwell, seek medical advice.[10]
- Skin Contact: Take off immediately all contaminated clothing. Rinse skin with water or shower.[10]
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing.[5][6] If eye irritation persists, get medical advice/attention.
- Ingestion: Rinse mouth.[5][6] Do NOT induce vomiting.[8] Call a poison center or a doctor if you feel unwell.[8][10]

Spill Response:

- Eliminate all ignition sources (no smoking, flares, sparks, or flames in the immediate area).[2][9]
- Evacuate unnecessary personnel and ensure adequate ventilation.[10]
- Wear appropriate personal protective equipment.[8]

- For small spills, absorb with inert material (e.g., sand, diatomaceous earth, or universal binding agents).[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[9\]](#)
- For large spills, dike the spilled material to prevent spreading.[\[9\]](#)
- Collect the absorbed material and place it in a suitable, closed container for disposal.[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[9\]](#)[\[11\]](#)
- Do not let the product enter drains, surface water, or ground water.[\[4\]](#)[\[5\]](#)[\[6\]](#)

Disposal Plan

Proper disposal of chemical waste is crucial for environmental protection and regulatory compliance.

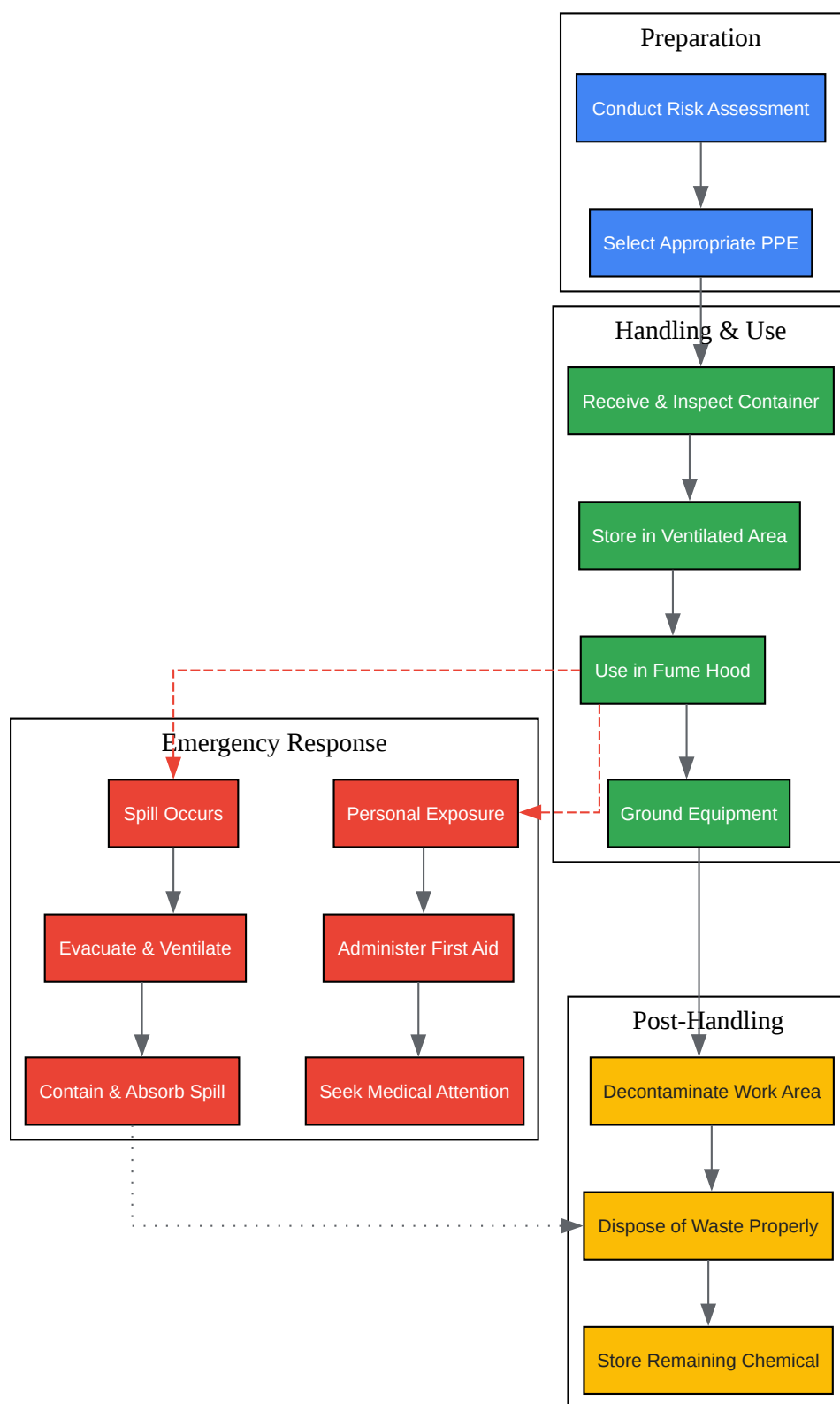
Waste Treatment:

- Dispose of **Hexyl Acetate** and its container as hazardous waste.[\[9\]](#)
- Do not dispose of it with household waste.
- Do not allow the product to reach the sewage system.
- Disposal must be in accordance with local, regional, national, and/or international regulations.[\[9\]](#)[\[10\]](#)

Container Disposal:

- Empty containers may retain product residue and can be dangerous.[\[7\]](#)
- Do not reuse empty containers.[\[10\]](#)
- Dispose of contaminated packaging in the same way as the substance itself.

Workflow for Safe Handling of Hexyl Acetate



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